

# Subject Matter Clarification: The Role of "SPPC" in Supersymmetric Particle Detection

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An extensive review of current scientific literature reveals that the term "**SPPC**" is not associated with "Solid-State Pore-forming Cyanine" technology for the detection of supersymmetric particles. The acronym "**SPPC**" predominantly refers to two distinct scientific endeavors: the Super Proton-Proton Collider and the Single Pixel Photon Counter, neither of which aligns with the user's specified topic. Furthermore, the search for supersymmetric (SUSY) particles is conducted through methods fundamentally different from single-molecule sensing technologies.

Therefore, a direct comparison guide on the sensitivity of a "Solid-State Pore-forming Cyanine" detector for supersymmetric particles cannot be created as this application does not appear to be a subject of current research. This report will instead clarify the existing definitions of **SPPC** and outline the established experimental methods for detecting supersymmetric particles.

## Decoding the Acronym "SPPC"

In the context of particle physics and detector technology, "**SPPC**" has established meanings that are distinct from the user's query:

- **Super Proton-Proton Collider (SPPC):** This is the designation for a proposed future particle accelerator, envisioned as the successor to the Large Hadron Collider (LHC).<sup>[1][2]</sup> The **SPPC** is designed to be an energy-frontier machine, colliding protons at center-of-mass energies around 100-125 TeV to explore physics beyond the Standard Model, with the search for supersymmetric particles being a primary objective.<sup>[3]</sup> It represents a massive, next-generation experimental facility, not a specific type of sensor.

- **Single Pixel Photon Counter (SPPC)**: This term describes a type of photodetector, also known as a Single-Photon Avalanche Diode (SPAD).[4] These sensors are designed to detect extremely low levels of light, down to a single photon. Their applications include LiDAR, positron emission tomography (PET), fluorescence measurements, and quantum computing.[4] While used in "particle counters," this refers to the counting of microscopic physical objects (like aerosols or cells in flow cytometry) by detecting scattered light, not the detection of fundamental subatomic particles like those predicted by supersymmetry.

A third, unrelated meaning for **SPPC** is found in the field of machine learning, where it stands for Spatial Pyramid Pooling Attention, a component in object detection algorithms.[5]

Searches for "Solid-State Pore-forming Cyanine" or "solid-state nanopore" technology for detecting fundamental particles were unsuccessful. This technology is primarily developed for single-molecule biophysics, such as sequencing DNA and analyzing proteins.[6][7]

## The Established Methodology for Supersymmetric Particle Detection

The search for supersymmetric particles is a central goal of high-energy physics.

Supersymmetry (SUSY) theories propose that for every particle in the Standard Model, a heavier "superpartner" exists.[8][9] Due to their predicted high masses, creating these particles requires immense energy, which is currently only achievable in particle accelerators.

The primary alternative and the current standard for SUSY searches are large-scale collider experiments.

Alternative 1: High-Energy Particle Colliders (e.g., The Large Hadron Collider)

The prevailing and sole effective method for searching for supersymmetric particles is through high-energy collisions at facilities like the Large Hadron Collider (LHC) at CERN.[10][11]

- **Particle Acceleration and Collision**: Protons are accelerated to nearly the speed of light in a massive ring (27 kilometers for the LHC) and are made to collide at specific interaction points.

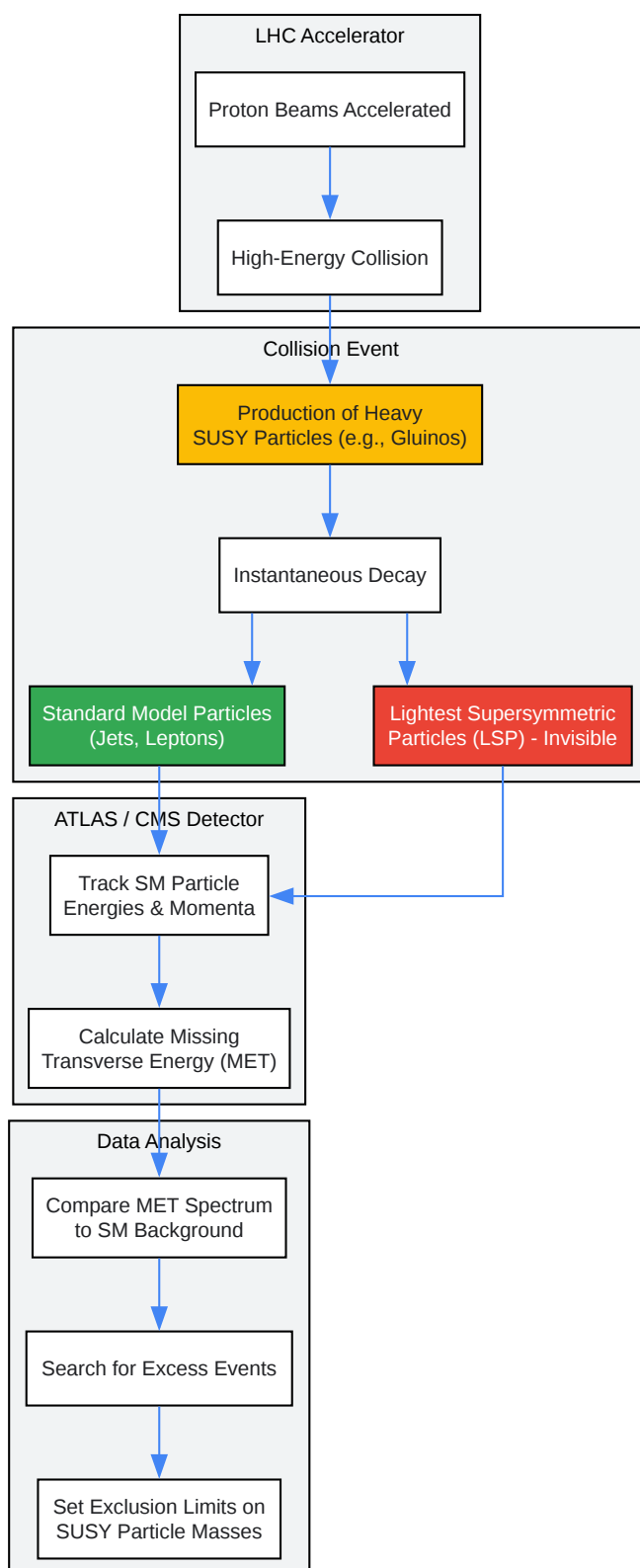
- **Particle Production:** According to Einstein's equation  $E=mc^2$ , the immense kinetic energy of the colliding protons is converted into mass, creating a shower of new, often unstable particles. If SUSY is a valid theory of nature, these collisions could produce the heavy supersymmetric particles (sparticles) like squarks, gluinos, or sleptons.[\[12\]](#)[\[13\]](#)
- **Detection via Decay Products:** Supersymmetric particles are predicted to be highly unstable, decaying almost instantaneously into a cascade of lighter, known Standard Model particles and the Lightest Supersymmetric Particle (LSP).[\[13\]](#) The LSP is expected to be stable and interact very weakly, meaning it does not leave a trace in the detectors.[\[13\]](#)
- **Signature Identification:** Giant, complex detectors like ATLAS and CMS are built around the collision points to track the paths, energies, and momenta of all the decay products. The key signature for many SUSY models is the presence of "missing transverse energy." Since the initial protons had no momentum in the plane transverse to the beamline, the total transverse momentum of all detected decay products should be zero. If a significant momentum imbalance is detected, it implies the presence of one or more invisible particles (like the LSP) that have carried away energy and momentum undetected.[\[12\]](#)

The sensitivity of these experiments is not measured by a simple metric but is expressed as "exclusion limits." After analyzing vast amounts of collision data and finding no statistically significant deviation from the Standard Model predictions, scientists can rule out the existence of specific supersymmetric particles up to a certain mass.

The table below summarizes the general approach and performance of current collider searches, which stand as the only viable method for SUSY particle detection.

| Methodology            | Experimental Setup                                   | Detection Principle   | Key Performance Metric                                 | Example Results (Illustrative)  |
|------------------------|--|---|--|---|
| High-Energy Collisions | Large Hadron Collider (LHC) with ATLAS/CMS detectors | Production of SUSY particles from proton-proton collisions and detection of their decay products, particularly looking for missing transverse energy. <a href="#">[10]</a> <a href="#">[12]</a> | 95% Confidence Level Exclusion Limits on Particle Mass | Gluino masses excluded up to ~2.2 TeV; Top squark masses excluded up to ~1.25 TeV. <a href="#">[14]</a> |

The logical workflow for a typical SUSY search at the LHC is illustrated below.



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Logical workflow for a supersymmetric particle search at the LHC.

## Conclusion

The premise of evaluating the sensitivity of "SPPC (Solid-State Pore-forming Cyanine)" to supersymmetric particles is not supported by available scientific evidence. The detection of these hypothetical particles is exclusively pursued through high-energy physics experiments at large-scale colliders. The methodologies, performance metrics, and underlying principles of these experiments are fundamentally different from those of solid-state nanopore sensors. Therefore, no comparison guide can be provided.

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## References

- 1. [indico.ihep.ac.cn](http://indico.ihep.ac.cn) [[indico.ihep.ac.cn](http://indico.ihep.ac.cn)]
- 2. [indico.fnal.gov](http://indico.fnal.gov) [[indico.fnal.gov](http://indico.fnal.gov)]
- 3. [2203.07987] Study Overview for Super Proton-Proton Collider [[arxiv.org](https://arxiv.org/abs/2203.07987)]
- 4. Applications | MPPC (SiPMs) / SPADs | Hamamatsu Photonics [[hamamatsu.com](https://www.hamamatsu.com)]
- 5. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 6. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 7. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 8. Supersymmetry | CERN [[home.cern](https://home.cern)]
- 9. [pdg.lbl.gov](http://pdg.lbl.gov) [[pdg.lbl.gov](http://pdg.lbl.gov)]
- 10. In search of supersymmetric dark matter | CERN [[home.cern](https://home.cern)]
- 11. Searches for Supersymmetry (SUSY) at the Large Hadron Collider [[arxiv.org](https://arxiv.org/abs/1308.4074)]
- 12. [pdg.lbl.gov](http://pdg.lbl.gov) [[pdg.lbl.gov](http://pdg.lbl.gov)]
- 13. Supersymmetry and the LHC Run 2 - Scholarpedia [[scholarpedia.org](https://scholarpedia.org)]
- 14. Searching for natural supersymmetry using novel techniques | ATLAS Experiment at CERN [[atlas.cern](https://atlas.cern)]

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